

OSI-930 DMSO stock solution preparation

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Compound Focus: Osi-930

CAS No.: 728033-96-3

Cat. No.: S548158

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OSI-930 Basic Information & Solubility

The table below summarizes key chemical properties and solubility data for **OSI-930** to help with your initial planning.

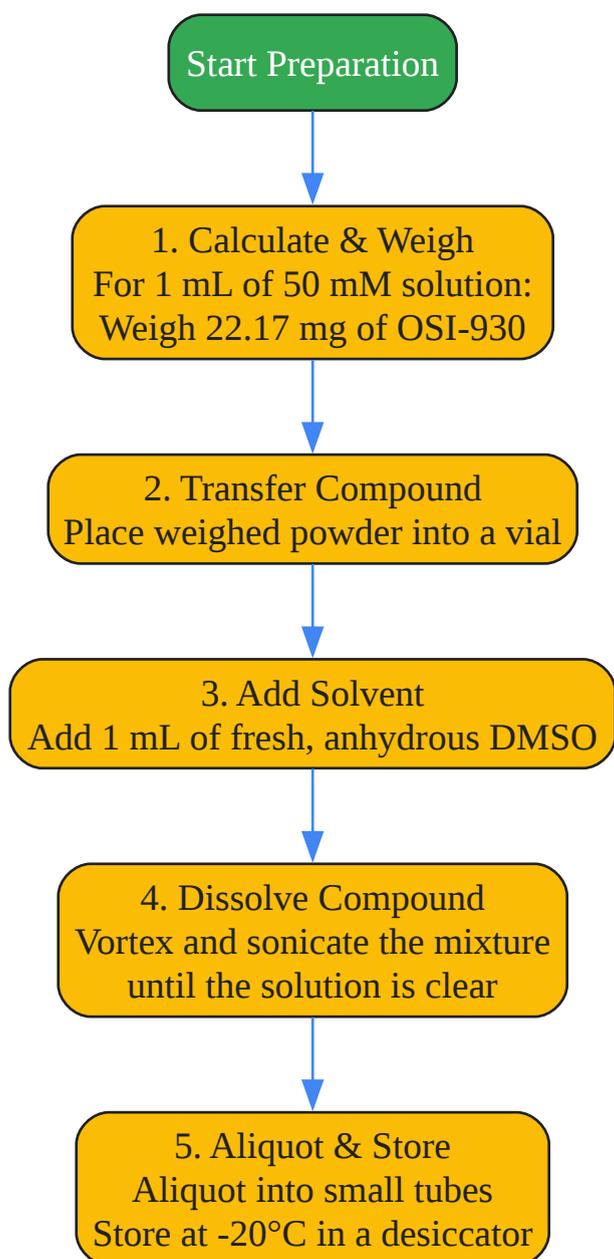
Property	Description / Value
CAS Number	728033-96-3 [1] [2] [3]
Molecular Formula	C ₂₂ H ₁₆ F ₃ N ₃ O ₂ S [2] [4] [3]
Molecular Weight	443.44 g/mol [2] [4] [3]
Physical Appearance	Solid, Powder [2] [5]
Recommended Storage	Desiccate at -20°C [2] [5]

Solvent	Solubility	Notes
DMSO	50 mg/mL (112.75 mM) [5] to 89 mg/mL (200.7 mM) [2]	Recommended for stock solutions. Sonication may be needed [5]. Moisture-absorbing DMSO can reduce solubility; use fresh DMSO [2].

Solvent	Solubility	Notes
Ethanol	3 mg/mL (6.77 mM) [2] [5]	Sonication is recommended [5].
Water	Insoluble (< 0.1 mg/mL) [5]	Not suitable for direct dissolution.

Standard Protocol: Preparing a 50 mM DMSO Stock Solution

This workflow outlines the key steps for reliably preparing a standard 50 mM stock solution of **OSI-930** in DMSO.



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Troubleshooting Common Issues

Here are solutions to problems you might encounter during preparation or use.

- The vial appears empty upon arrival. This is common with small quantities of lyophilized compounds. The product may be a thin film on the vial's walls. Add the recommended volume of DMSO, vortex,

and sonicate to ensure it is fully dissolved [6].

- Solid remains after adding DMSO.
 - **Cause:** The compound may not have fully dissolved.
 - **Solution:** Warm the vial in a **37°C water bath** for brief periods combined with **vortexing or sonication** [5] [6]. Ensure you are using **fresh, anhydrous DMSO**, as moisture-absorbing DMSO can significantly reduce solubility [2].
- Precipitate forms when diluting the stock solution in aqueous buffer.
 - **Cause:** This is a common issue when diluting a DMSO stock into water, PBS, or cell culture media [6].
 - **Solution:** Try **vortexing, brief sonication, or warming the solution in a 37°C water bath** to re-dissolve the precipitate. Always ensure the precipitate has completely re-dissolved before use [6].
- The solution needs to be used for cell-based assays.
 - Our products are **not sterile**. To prevent contamination, ensure your culture media contains antibiotics. Dissolving the compound in DMSO itself helps prevent bacterial growth. Where possible, perform the procedure under sterile conditions [6].
 - A final DMSO concentration of **0.1% or less** is generally tolerated by most cell lines [6].

Key Technical Notes for Researchers

- **Stock Solution Stability:** Aliquoted DMSO stock solutions can typically be **stored at -20°C for up to 3 months** [6]. Several freeze-thaw cycles are usually tolerated, but aliquoting is recommended to minimize them.
- **In Vivo Formulations:** For animal studies, DMSO stock solutions are not suitable for direct administration. Special in vivo formulations are required, such as suspensions in 0.5% methylcellulose/0.1% Tween 80 [1] [2] or clear solutions in 30% PEG400/0.5% Tween 80/5% propylene glycol [2].
- **Safety Reminder:** **OSI-930** is for **research use only** and is not for human consumption [1] [7].

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References

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